

An In-depth Technical Guide to 7-Hydroxyloxapine-d8

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Compound of Interest

Compound Name: 7-Hydroxy loxapine-d8

CAS No.: 1189455-63-7

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 7-Hydroxyloxapine-d8, a deuterated analog of the active metabolite of the antipsychotic drug loxapine. It is primarily utilized as an internal standard in bioanalytical mass spectrometry-based assays for the precise quantification of 7-hydroxyloxapine in biological matrices. This document details its chemical and physical properties, provides insights into the metabolic pathway of its parent compound, loxapine, and outlines a representative experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications. Furthermore, this guide includes key quantitative data presented in structured tables and visual diagrams of relevant biochemical and experimental workflows to support researchers in the fields of pharmacology, drug metabolism, and pharmacokinetics.

Introduction

7-Hydroxyloxapine-d8 is the deuterium-labeled form of 7-hydroxyloxapine, an active metabolite of the dibenzoxazepine antipsychotic agent, loxapine.^[1] Loxapine is used in the treatment of

schizophrenia and its therapeutic and potential side effects are attributed to its complex pharmacology, which involves antagonism of dopamine D2 and serotonin 5-HT_{2A} receptors.[2] [3] The parent drug undergoes extensive metabolism in the liver, primarily through hydroxylation and N-demethylation, leading to the formation of several metabolites, including 7-hydroxyloxapine and 8-hydroxyloxapine.[2]

Given that 7-hydroxyloxapine is a pharmacologically active metabolite, its accurate quantification in biological samples is crucial for pharmacokinetic studies, therapeutic drug monitoring, and toxicological assessments.[4] The use of a stable isotope-labeled internal standard, such as 7-Hydroxyloxapine-d₈, is the gold standard for quantitative analysis by LC-MS/MS.[1] Its near-identical chemical and physical properties to the unlabeled analyte, but distinct mass, allow for correction of variability during sample preparation and analysis, thereby ensuring high accuracy and precision.[1]

Chemical and Physical Properties

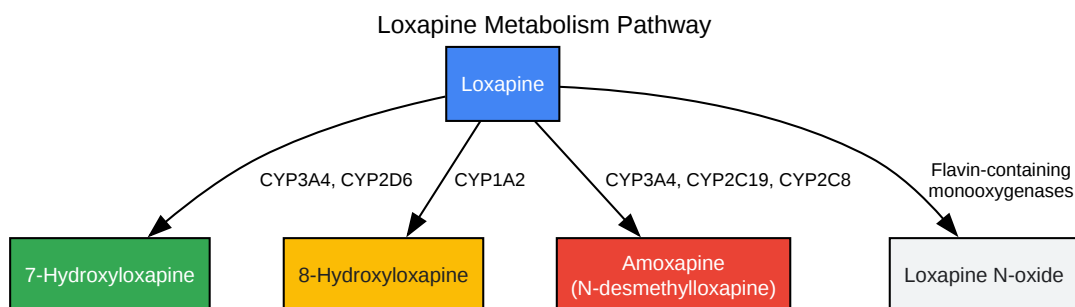
The fundamental properties of 7-Hydroxyloxapine-d₈ are summarized in the table below. These data are essential for method development, particularly in mass spectrometry and chromatography.

Property	Value
IUPAC Name	2-chloro-11-(4-methylpiperazin-1-yl-2,2,3,3,5,5,6,6-d ₈)dibenzo[b,f][5][6]oxazepin-7-ol
Synonyms	2-Chloro-11-(4-methyl-1-piperaziny)-dibenz[b,f][5][6]oxazepin-7-ol-D ₈ ; 2-Chloro-7-hydroxy-11-(4-methyl-1-piperaziny)dibenz[b,f][5][6]oxazepine-D ₈
Molecular Formula	C ₁₈ H ₁₀ D ₈ ClN ₃ O ₂
Molecular Weight	351.86 g/mol
Parent Drug	Loxapine

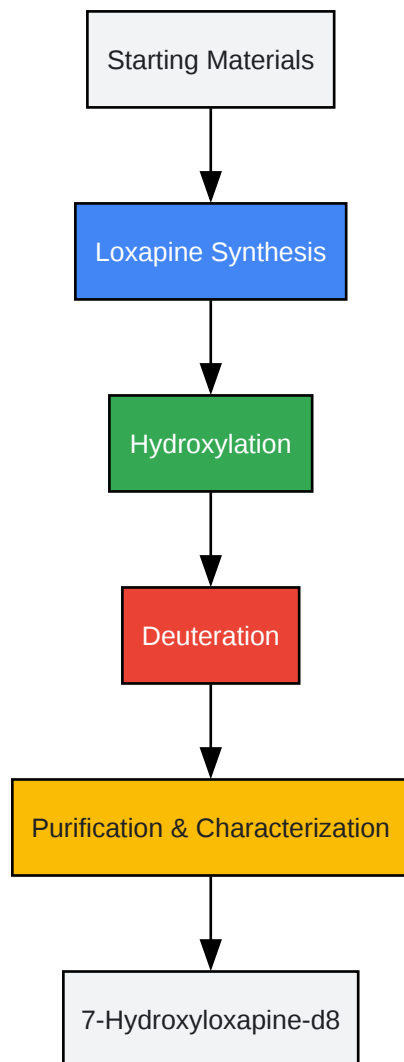
Table 1: Physicochemical Properties of 7-Hydroxyloxapine-d₈. [1][7]

Loxapine Metabolism and the Role of 7-Hydroxyloxapine

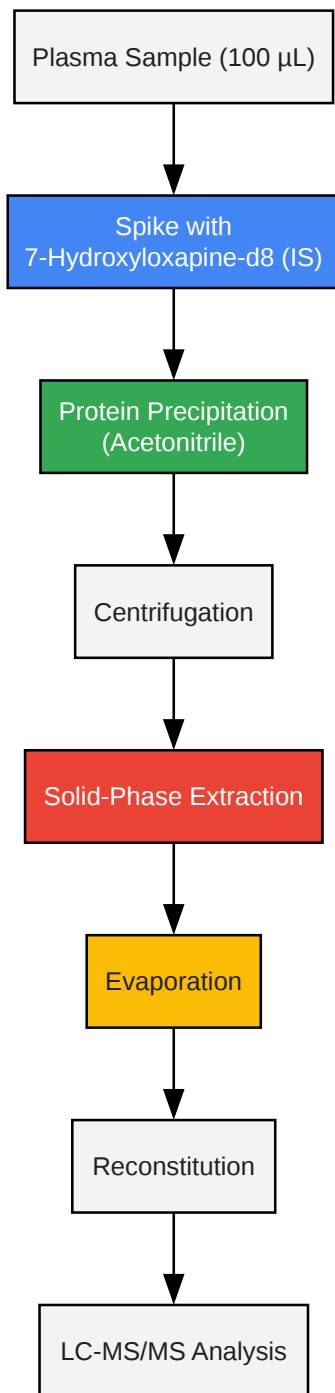
Loxapine is extensively metabolized in the liver by cytochrome P450 (CYP) enzymes. The hydroxylation of loxapine to 7-hydroxyloxapine is primarily mediated by CYP3A4 and CYP2D6. [2] This metabolic pathway is a key determinant of the overall pharmacological profile of loxapine, as 7-hydroxyloxapine is an active metabolite that binds to D2 receptors with high affinity.[2]



Conceptual Synthesis Workflow



Sample Preparation Workflow

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